

Azemiglitzazone cell culture concentration

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Compound Focus: Azemiglitzazone

CAS No.: 1133819-87-0

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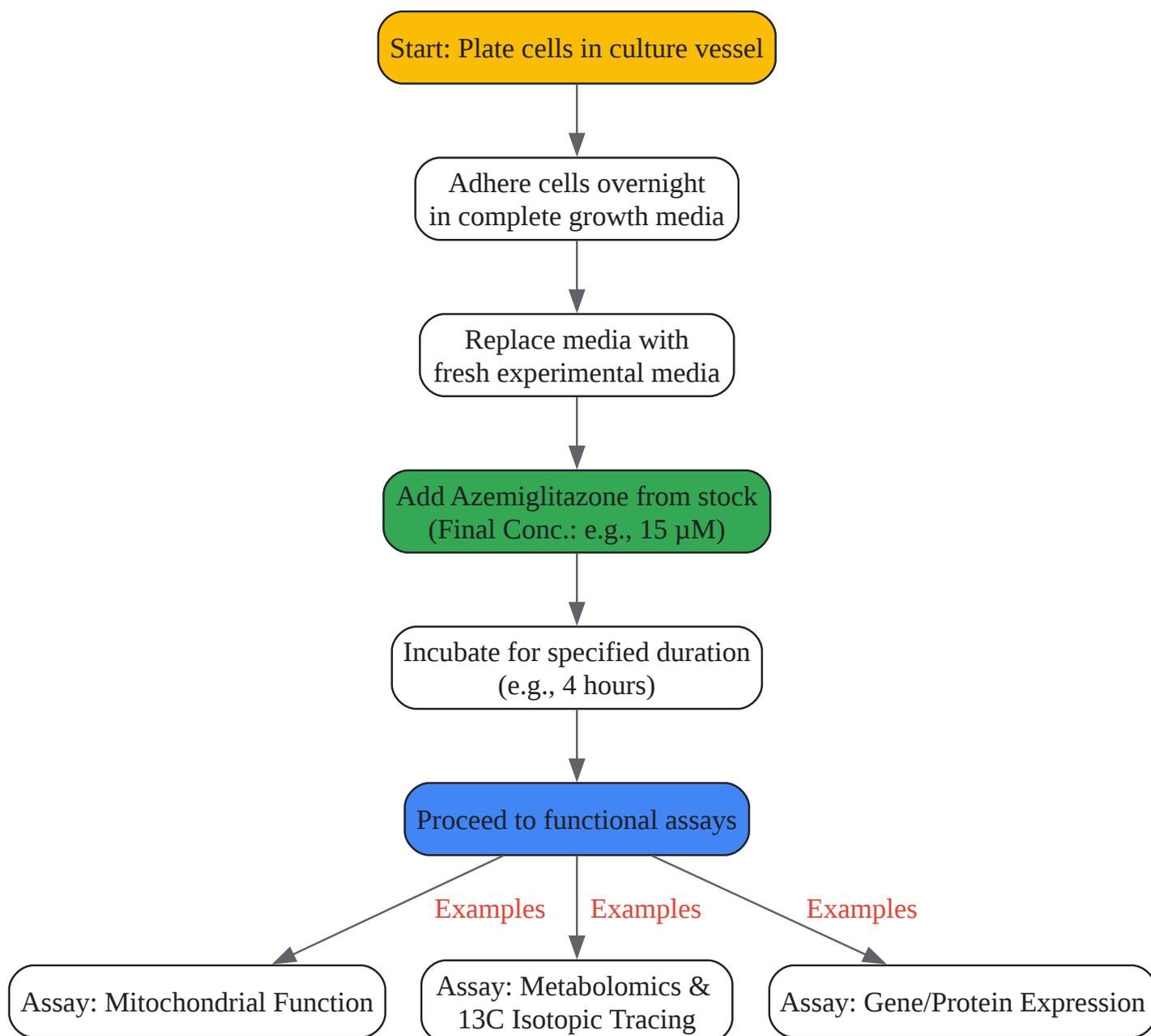
Azemiglitzazone Application Data

The table below summarizes the key quantitative information available for **Azemiglitzazone** use in experimental models.

Application / Model System	Concentration / Dosage	Key Experimental Findings / Effects	Context & Source
In Vitro (Liver Mitochondria)	15 μ M for 4 hours	Specifically crosslinks to MPC; inhibits pyruvate oxidation and glucose production. [1]	Mechanistic study on mitochondrial function. [1]
In Vivo (Mouse Model of NASH/MASH)	Oral administration to achieve blood concentration of 2-5 μM (via 331 ppm MSDC-0602 potassium salt in diet). [1]	Reduced plasma ALT/AST; suppressed stellate cell activation and fibrosis. [1]	Preclinical model for liver disease. [1]
In Vivo (Diet-Induced Obesity Mouse Model)	Oral administration to achieve blood concentration of 2-5 μM (via 300 ppm MSDC-0602 in diet). [1]	Improved insulin sensitivity; increased glucose uptake in muscle, adipose, and heart tissue; improved mitochondrial oxygen consumption. [1]	Preclinical model for metabolic disease. [1]

Experimental Protocols and Workflows

The following workflows, derived from recent research on MPC inhibition and neutrophil studies, provide a robust methodological foundation for your cell culture experiments with **Azemiglitazone**.



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Protocol 1: General Cell Culture Treatment for MPC Inhibition

This protocol outlines the foundational steps for treating cells with **Azemiglitazone**, based on methods used to study mitochondrial metabolism. [2] [1]

- **Cell Seeding and Adherence:** Plate your chosen cell line (e.g., primary hepatocytes, immortalized progenitors, or other relevant metabolic models) in appropriate culture vessels. Allow cells to adhere overnight in their standard complete growth medium (e.g., RPMI 1640 or DMEM supplemented with FBS and antibiotics) at 37°C in a humidified 5% CO₂ incubator. [2]
- **Compound Treatment:** Prepare a stock solution of **Azemiglitazone** in DMSO. On the day of the experiment, replace the cell culture medium with fresh experimental medium. Add the **Azemiglitazone** stock solution directly to the medium to achieve the desired final concentration (e.g., **15 µM**). Include vehicle control wells treated with an equal volume of DMSO. [1]
- **Incubation:** Return the culture vessel to the incubator and treat cells for the required duration. Based on mitochondrial functional studies, an incubation period of **4 hours** is a relevant starting point for observing acute metabolic effects. [1]

Protocol 2: Assessing Metabolic Remodeling and NETosis

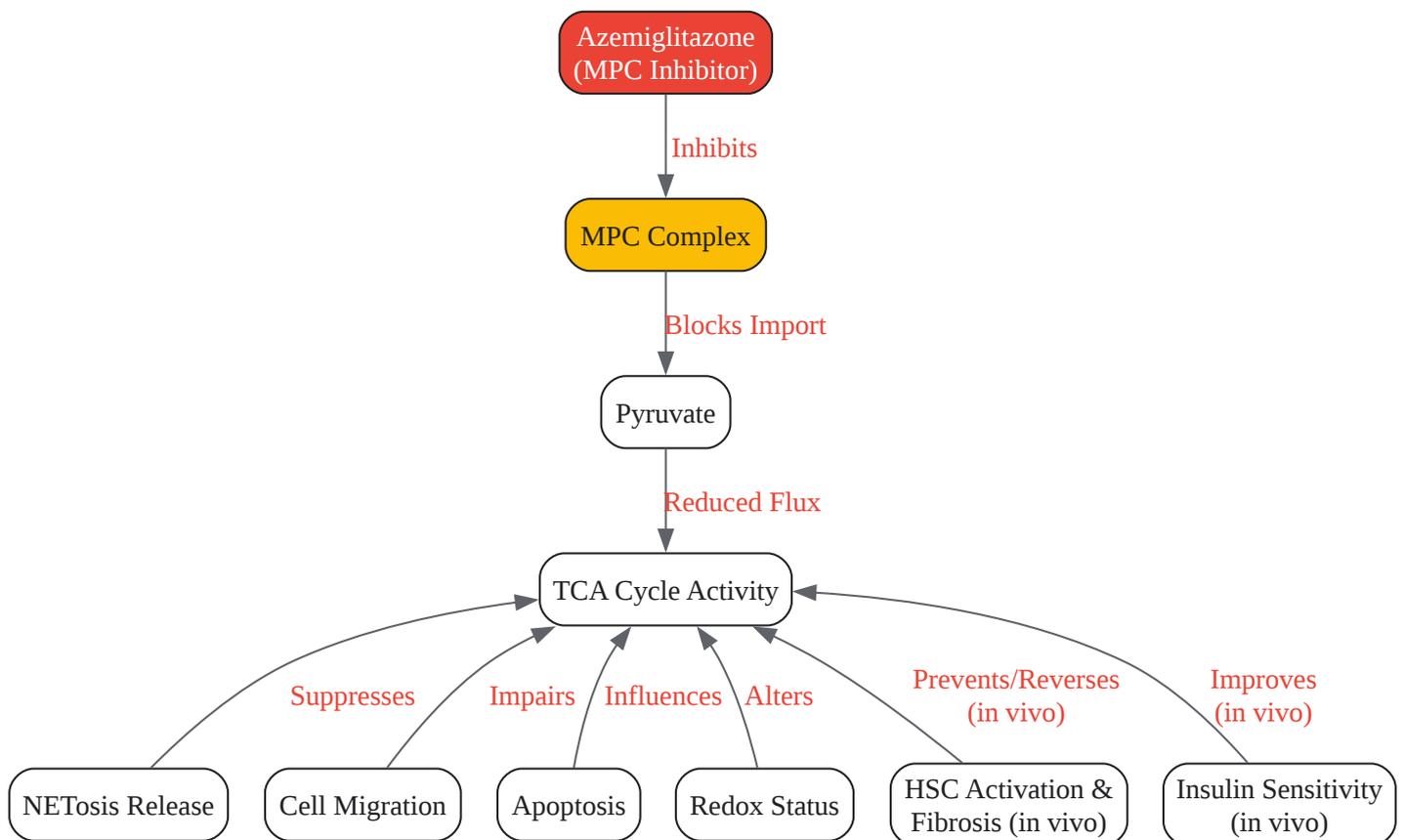
This protocol details methods for evaluating functional consequences of MPC inhibition, adapted from studies on neutrophil activation. [2]

- **Cell Stimulation Post-Treatment:** After pre-treatment with **Azemiglitazone** or vehicle, activate cells using relevant stimuli. In neutrophil studies, agents like **ionomycin (1 µM)**, **monosodium urate crystals**, or **phorbol 12-myristate 13-acetate (PMA)** are used to induce processes like NETosis. [2]
- **Metabolic Phenotyping:**
 - **Extracellular Flux Analysis:** Utilize a Seahorse Analyzer to measure real-time changes in the Oxygen Consumption Rate (OCR) and Extracellular Acidification Rate (ECAR) in response to MPC inhibition and/or cellular activation. [2]
 - **Isotopic Tracing with Metabolomics:** Culture cells in media containing stable isotope-labeled nutrients (e.g., U-¹³C-glucose or U-¹³C-glutamine). After treatment, perform metabolite extraction and analyze using Liquid Chromatography-Mass Spectrometry (LC-MS) to track flux through metabolic pathways like the TCA cycle. [2]
- **Functional Readouts:**
 - **NETosis Quantification:** Measure the release of Neutrophil Extracellular Traps (NETs) using fluorescent DNA-binding dyes (e.g., Sytox Green) in a plate reader or via microscopy. [2]
 - **Other Functional Assays:** Investigate downstream effects on cell migration (e.g., using transwell assays), apoptosis (e.g., via flow cytometry with Annexin V staining), and redox status

(e.g., measuring ROS with fluorescent probes). [2]

Mechanism of Action and Signaling Context

Azemiglitazone exerts its primary effects by modulating central mitochondrial metabolism, which influences various downstream cellular functions. The following diagram illustrates this signaling context and its functional consequences.



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Critical Considerations for Application

- **Concentration Selection:** The **15 μM** concentration is directly supported by in vitro evidence for MPC binding and functional inhibition. [1] Given the lack of extensive dose-response data, it is highly advisable to include a range of concentrations (e.g., 1 μM , 5 μM , 15 μM , 30 μM) in initial experiments to establish an effective and non-toxic dose for your specific cell system.
- **Solvent and Stock Preparation:** **Azemiglitazone** is typically prepared as a high-concentration stock solution (e.g., 10-100 mM) in DMSO. Always use a vehicle control (DMSO alone) with a final concentration typically $\leq 0.1-0.2\%$ to avoid solvent toxicity.
- **Cell Type Variability:** Be aware that the metabolic effects of MPC inhibition are highly context-dependent. The profound reactivation of mitochondrial metabolism upon cell activation, as seen in neutrophils, may not be present in all cell types. [2] Your experimental outcomes will depend on the inherent metabolic state and flexibility of your model system.

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References

1. Azemiglitazone (MSDC-0602) | MPC Inhibitor [medchemexpress.com]
2. Mitochondrial metabolism is rapidly re-activated in mature ... [pmc.ncbi.nlm.nih.gov]

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